

Technical Guide: N-Desmethyl Azithromycin B (Characterization, Synthesis, and Profiling)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Desmethyl Azithromycin B*

Cat. No.: *B13851173*

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Executive Summary

N-Desmethyl Azithromycin B (CAS: 857078-26-3) is a specific related substance found in the synthesis and degradation profiles of Azithromycin.^{[1][2]} It represents a "second-order" impurity—a metabolite or degradation product of Azithromycin B (3-deoxyazithromycin).^[1] In the context of high-purity pharmaceutical development (ICH Q3A/B), characterizing this molecule is critical because it combines two structural deviations from the parent drug: the absence of the C3-hydroxyl group on the macrocyclic ring and the loss of a methyl group on the 3'-amino moiety of the desosamine sugar.^{[1][2]}

This guide provides a technical deep-dive into the structural identity, formation pathways, synthetic isolation, and analytical profiling of **N-Desmethyl Azithromycin B**.^{[1][2]}

Chemical Identity & Structural Characterization^{[4][5]} ^{[6][7]}

To understand **N-Desmethyl Azithromycin B**, one must first distinguish it from the parent molecule (Azithromycin A) and its direct precursor (Azithromycin B).^{[1][2][3]}

Nomenclature and Identifiers[2][4][7][8]

Property	Detail
Common Name	N-Desmethyl Azithromycin B
Synonyms	3'-N-Demethyl-3-deoxyazithromycin; Azithromycin Impurity 45; Azithromycin 3-Deoxy N-Desmethyl
CAS Number	857078-26-3
Molecular Formula	C37H70N2O11
Molecular Weight	718.96 g/mol
Parent Impurity	Azithromycin EP Impurity B (CAS: 307974-61-4)

Structural Logic

The molecule deviates from Azithromycin (Azithromycin A) in two specific loci:[1][2][3]

- **Macrocycle Modification (The "B" Series):** It lacks the hydroxyl group at position 3 (azalide numbering) of the lactone ring.[3] This corresponds to the 12-deoxy feature of Erythromycin B, the biosynthetic precursor.[1][2]
- **Sugar Modification (The "N-Desmethyl" Series):** It lacks one methyl group on the 3'-nitrogen of the desosamine sugar.[1]

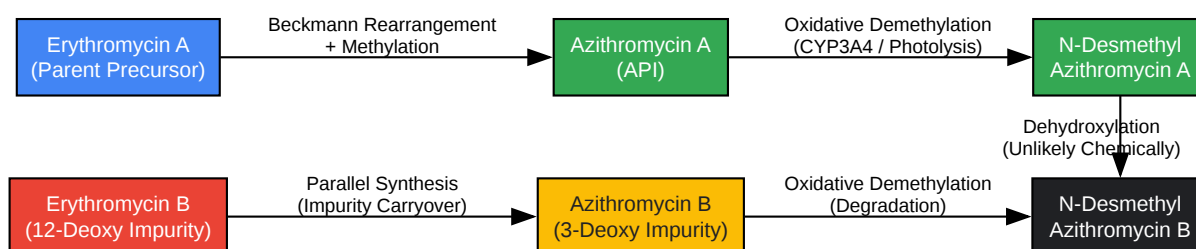
IUPAC Name: (2R,3R,4S,5R,8R,10R,11R,12S,13S,14R)-13-[(2,6-Dideoxy-3-C-methyl-3-O-methyl- α -L-ribo-hexopyranosyl)oxy]-2-ethyl-4,10-dihydroxy-3,5,8,10,12,14-hexamethyl-11-[[3,4,6-trideoxy-3-(methylamino)- β -D-xylo-hexopyranosyl]oxy]-1-oxa-6-azacyclopentadecan-15-one.[1][2][4][5][6][7]

(Note the "4,10-dihydroxy" designation, confirming the absence of the 3-OH present in the parent "3,4,10-trihydroxy" structure, and "methylamino" indicating the desmethyl state.)

Formation Pathways & Synthesis

The presence of **N-Desmethyl Azithromycin B** in a drug substance batch usually points to a convergence of upstream raw material impurities (Erythromycin B) and downstream degradation or metabolic processes (Demethylation).^{[1][3]}

Formation Hierarchy (DOT Diagram)



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Figure 1: The convergent formation pathway of **N-Desmethyl Azithromycin B** from Erythromycin B precursors and subsequent demethylation.^{[1][2][3]}

Synthetic Isolation Protocol

For analytical standard generation, total synthesis is inefficient.^[3] The preferred method involves the semi-synthetic modification of Azithromycin B.^[3]

Prerequisite: Isolate or purchase Azithromycin EP Impurity B (CAS 307974-61-4).^[1]

Protocol: Photolytic N-Demethylation This method mimics the natural degradation pathway using iodine and light, which is selective for the N-methyl group.^[1]

- Reagents: Azithromycin B (1.0 eq), Iodine (, 1.1 eq), Sodium Acetate (NaOAc, 3.0 eq), Methanol/Water (8:2).^{[2][3]}
- Reaction:
 - Dissolve Azithromycin B in MeOH/H₂O.
 - Add NaOAc (buffer) and Iodine.^[3]

- Irradiate with a 500W tungsten-halogen lamp (or sunlight simulator) at 0-5°C to prevent side reactions.[1][2]
- Monitor by TLC or HPLC until the monomethyl species is dominant.[3]
- Quenching: Add aqueous Sodium Thiosulfate (

) to neutralize excess iodine.
- Extraction: Adjust pH to 9.0-10.0 with NaOH. Extract with Dichloromethane (DCM).[3]
- Purification:
 - The crude will contain unreacted Azithromycin B and potentially bis-desmethyl byproducts.
 - Flash Chromatography: Silica gel column.[3] Eluent: Chloroform/Methanol/Ammonia (90:10:1).[3]
 - Crystallization: Recrystallize from Ethanol/Water.[3]

Analytical Profiling

Accurate detection requires separating **N-Desmethyl Azithromycin B** from its close structural analogs (Azithromycin B and N-Desmethyl Azithromycin A).[1]

HPLC Method Parameters (Reverse Phase)

Parameter	Specification
Column	C18 High pH Stable (e.g., XBridge C18 or Gemini C18), 250 x 4.6 mm, 5 μ m
Mobile Phase A	0.05 M Phosphate Buffer (pH 8. ^[1] ^[2] ^[3] 0) or Ammonium Hydrogen Carbonate (pH 10)
Mobile Phase B	Acetonitrile / Methanol (70: ^[1] ^[2] ^[3] 30)
Gradient	T=0: 50% B; T=30: 80% B; T=40: 50% B
Flow Rate	1.0 mL/min
Detection	UV at 210 nm (Low sensitivity due to lack of chromophore) or CAD/ELSD (Recommended)
Column Temp	60°C (High temperature improves peak shape for macrolides)

Mass Spectrometry (LC-MS/MS)

For definitive identification in complex matrices (plasma, urine, or crude API).^[1]^[2]^[3]

- Ionization: ESI Positive Mode ().
- Parent Ion: m/z 719.5 (approx).^[3]
- Key Fragments:
 - Desosamine loss: The cleavage of the sugar will show a mass shift corresponding to the N-desmethyl desosamine (approx 144 Da vs 158 Da for parent).^[1]^[3]
 - Aglycone: The aglycone core of the "B" series will be 16 Da lighter than the standard Azithromycin aglycone due to the missing oxygen.

Biological & Toxicological Relevance^[4]^[8]^[12]^[13] Structure-Activity Relationship (SAR)^[2]^[3]^[7]

- Ribosomal Binding: Like the parent, **N-Desmethyl Azithromycin B** binds to the 50S ribosomal subunit.[1][2][4] However, the 3'-N-dimethyl group is a key contact point for high-affinity binding.[1][2] The loss of one methyl group (N-desmethyl) generally results in a 2-4x reduction in antibacterial potency against susceptible strains (*S. aureus*, *S. pneumoniae*).[1][3]
- 3-Deoxy Modification: The absence of the 3-OH (on the lactone ring) has a minor effect on antibacterial activity but increases lipophilicity (LogP increases), potentially altering tissue distribution.[1][2][3]

Regulatory Context[7][10][14]

- ICH Q3A/B Status: As a degradation product/impurity, it must be reported if >0.10% (or >0.05% depending on dose).[3]
- Genotoxicity: There are no alerts suggesting **N-Desmethyl Azithromycin B** is genotoxic.[1] It is a structural analogue of the approved metabolite N-Desmethyl Azithromycin (Impurity I).[1][3]
- Metabolite Profile: In vivo, Azithromycin B (if present in the drug) would likely be metabolized to **N-Desmethyl Azithromycin B** by hepatic CYP3A4.[1][3]

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